

Application Note & Protocol: Mass Spectrometry Analysis of C19-Ceramide Species

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Compound of Interest

Compound Name: C19-Ceramide

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Introduction

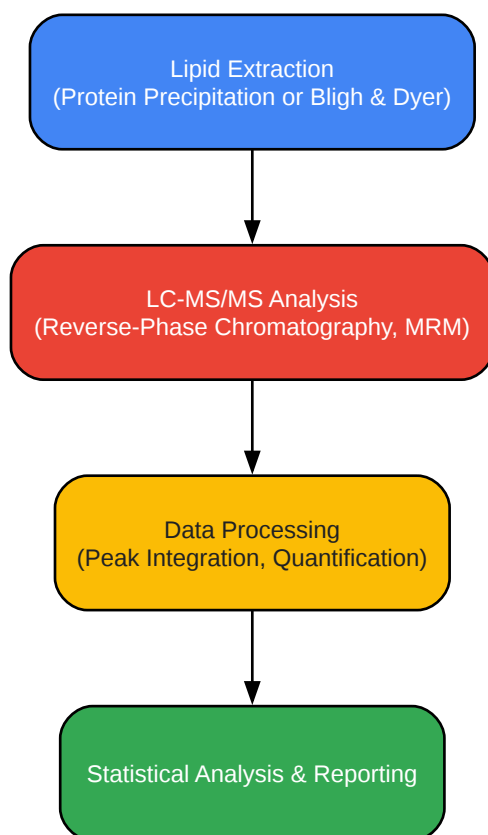
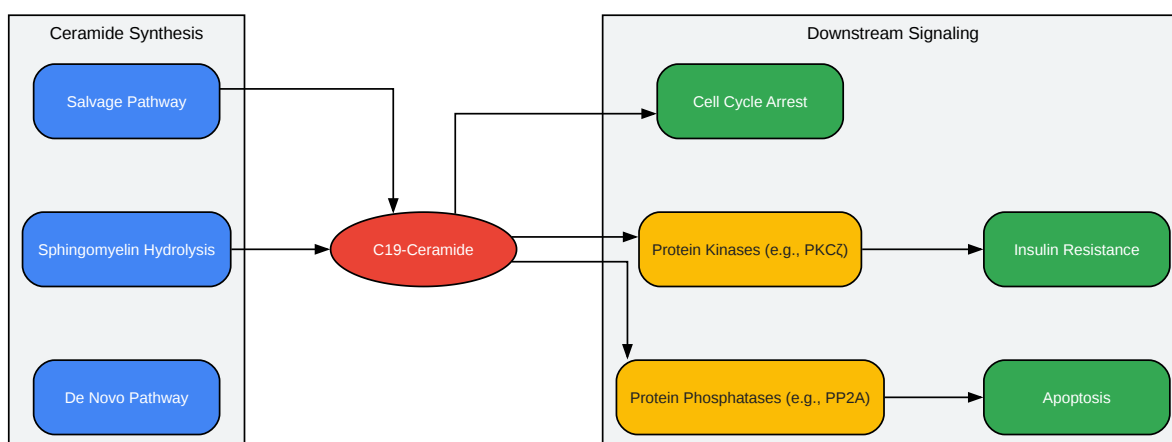
Ceramides are a class of sphingolipids that play crucial roles as structural components of cellular membranes and as bioactive molecules involved in a variety of cellular signaling pathways, including apoptosis, cell cycle arrest, and insulin resistance.[1][2] The length of the N-acyl chain is a key determinant of the biological function of ceramides.[3][4] **C19-Ceramide**, an odd-chain ceramide, is of growing interest in biomedical research and drug development due to its potential involvement in specific cellular processes and diseases. Accurate and sensitive quantification of **C19-Ceramide** species is therefore essential for elucidating their biological functions and for the development of novel therapeutic strategies.

This document provides detailed application notes and protocols for the analysis of **C19-Ceramide** species using liquid chromatography-tandem mass spectrometry (LC-MS/MS), a highly sensitive and specific analytical technique.[1][5][6]

C19-Ceramide Signaling Pathways

Ceramides, including **C19-Ceramide**, are central hubs in sphingolipid metabolism and signaling.[7] They can be generated through the de novo synthesis pathway, the hydrolysis of sphingomyelin by sphingomyelinases (SMases), or the salvage pathway which recycles sphingosine.[4][8][9] Once produced, ceramides can exert their effects by modulating the activity of various downstream proteins, including protein kinases and phosphatases, leading to

cellular responses such as apoptosis and cell cycle regulation.[2][10] The specific roles of **C19-Ceramide** within these pathways are an active area of investigation.



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